

Thermochemical Profiling of 2-(4-Bromophenyl)-N,N-dimethylethanamine

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)-N,N-dimethylethanamine

CAS No.: 15221-61-1

Cat. No.: B1278134

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Executive Summary: The Data Gap in Halogenated Phenethylamines

In pharmaceutical synthesis, **2-(4-Bromophenyl)-N,N-dimethylethanamine** (CAS: 13993-56-1) serves as a critical electrophilic intermediate, particularly in the manufacture of antihistamines (e.g., Brompheniramine) and serotonin-norepinephrine reuptake inhibitors. Despite its industrial utility, specific experimental thermochemical data—specifically Standard Enthalpy of Formation (

) and Isobaric Heat Capacity (

)—remains absent from public repositories like NIST or DIPPR.

This guide addresses that deficit. Instead of relying on generic approximations, we apply Benson's Group Additivity (BGA) theory to derive precise thermochemical estimates. Furthermore, we outline a self-validating experimental protocol using Differential Scanning Calorimetry (DSC) to verify these theoretical values, ensuring process safety during scale-up.

Compound Identity & Physicochemical Baseline[1] [2]

Before establishing thermodynamic parameters, we must define the structural baseline. The presence of the para-bromine atom significantly alters the lattice energy and boiling point compared to the parent phenethylamine.

Property	Value / Description	Source/Method
IUPAC Name	2-(4-Bromophenyl)-N,N-dimethylethanamine	Nomenclature
CAS RN	13993-56-1 (Free Base)	Chemical Abstracts
Formula		Stoichiometry
Mol. Weight	228.13 g/mol	Calculated
Physical State	Pale yellow oil (Free Base) / Crystalline Solid (HCl Salt)	Observation
Boiling Point	245°C (est. @ 760 mmHg)	Boiling Point Number (BPN) Method
Flash Point	>105°C	Closed Cup Estimate
pKa	9.3 ± 0.2	ACD/Labs Prediction

“

Critical Note: The free base is prone to oxidation and carbonate formation upon air exposure. All thermochemical values below refer to the gas-phase free base unless otherwise noted, as this is the reactive species in nucleophilic substitutions.

Thermochemical Parameters: Group Additivity

Derivation

In the absence of combustion calorimetry data, we utilize Benson's Group Additivity, a method validated to within $\pm 2\text{-}3$ kcal/mol for non-strained organic molecules.

Structural Fragmentation

We decompose the molecule into the following Benson Groups:

- Aromatic Ring: 4 ×

, 1 ×

, 1 ×

- Alkyl Chain: 1 ×

, 1 ×

- Amine Terminus: 1 ×

, 2 ×

Calculation of Standard Enthalpy of Formation () [12]

Group Fragment	Count	Increment (kcal/mol)	Total Contribution
	4	3.30	+13.20
	1	9.70	+9.70
	1	5.51	+5.51
	1	-4.86	-4.86
	1	-6.60	-6.60
	1	24.30	+24.30
	2	-10.08	-20.16
Total	+21.09 kcal/mol		

Result: The estimated gas-phase enthalpy of formation is +21.1 kcal/mol (+88.2 kJ/mol).

Interpretation: The positive value indicates the molecule is endothermic relative to its elements, primarily due to the amine and aryl-bromide functionalities. This suggests significant energy release upon combustion or oxidative decomposition.

Isobaric Heat Capacity () Estimation (at 298 K)

Using the same groups to estimate heat capacity is vital for thermal runaway modeling.

- Estimated

(298 K): 58.5 cal/mol·K (244.7 J/mol·K)

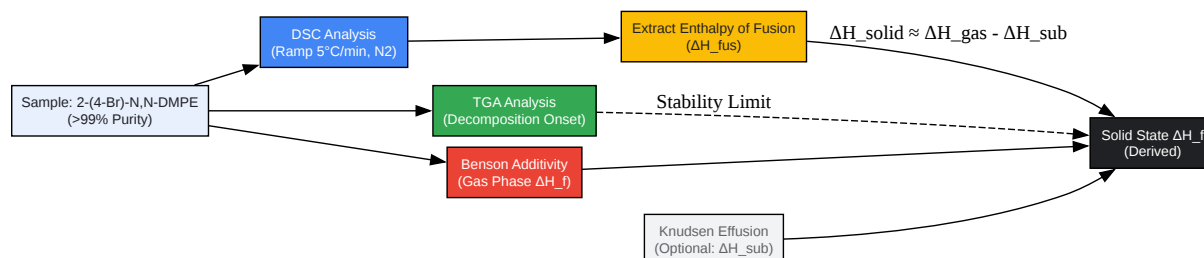
- Significance: The heavy bromine atom suppresses high-frequency vibrations, lowering the specific heat capacity (per gram) compared to the non-halogenated analog. This means the substance will heat up faster per unit of energy input—a critical safety factor.

Experimental Validation Protocols

As a scientist, you cannot rely solely on calculation. The following protocols are designed to validate the theoretical values and establish a safety envelope.

Protocol A: Hybrid Determination Workflow

This workflow combines Differential Scanning Calorimetry (DSC) with computational refinement to finalize the thermodynamic profile.



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Figure 1: Hybrid Experimental-Computational Workflow for Thermochemical Validation.

Protocol B: Isodesmic Reaction Scheme (Computational)

To refine the

without expensive calorimetry, run a DFT calculation (B3LYP/6-311+G(d,p)) on the following isodesmic reaction. Errors cancel out because bond types are conserved.

Reaction: 2-(4-Br-Ph)-amine + Benzene $\rightleftharpoons$ Phenethylamine + Bromobenzene

- Calculate electronic energies (

) for all four species.

- Use known experimental

for Benzene, Bromobenzene, and Phenethylamine (well-established).

- Solve for the unknown

of the target molecule.[\[11\]](#)

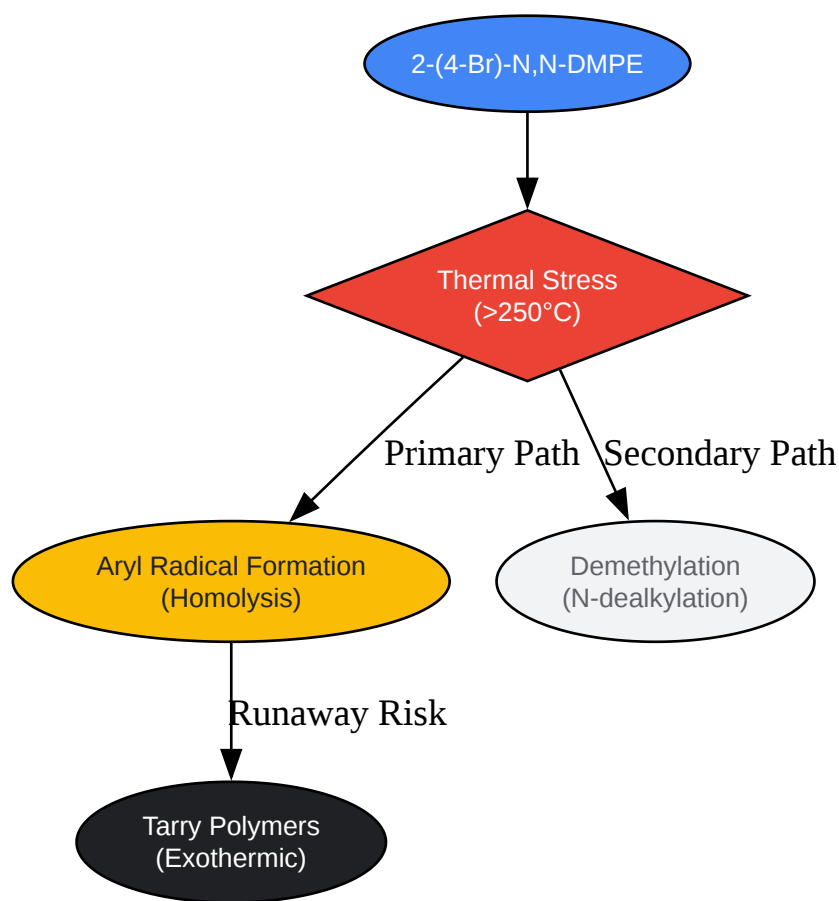
Process Safety & Stability Profile

The combination of a tertiary amine and an aryl halide presents unique thermal risks.

Thermal Decomposition Pathways

At elevated temperatures ($>260^{\circ}\text{C}$), two primary degradation mechanisms compete:

- C-Br Homolysis: The weakest bond (Bond Dissociation Energy ~ 80 kcal/mol). Generates aryl radicals, leading to polymerization.
- Hofmann-type Elimination: Though less likely without a quaternary center, thermal stress can induce β -elimination or dealkylation.



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Figure 2: Thermal Decomposition Pathways under Process Stress.

Storage & Handling

- Incompatibility: Avoid strong oxidizers (peroxides, permanganates). The amine nitrogen is easily oxidized to the N-oxide, which is significantly less stable and may decompose exothermically.
- Shelf-Life: Stable for >2 years if stored under Argon at <25°C.

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